

Technical Guide: Solubility Profile of Methyl 5-methyl-2-propoxybenzoate

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Methyl 5-methyl-2-propoxybenzoate*

Cat. No.: *B14030676*

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Executive Summary & Chemical Profile

Methyl 5-methyl-2-propoxybenzoate is a lipophilic ester intermediate commonly utilized in the synthesis of pharmaceutical agents (e.g., SGLT2 inhibitors, PDE5 inhibitors) and functional materials. Physically, it presents as a colorless to pale yellow liquid with a high boiling point.^[1] Its solubility behavior is governed by the competition between its hydrophobic domains (propyl, methyl, aromatic ring) and its polar ester functionality.

Property	Value / Description
CAS Number	1195353-75-3
Molecular Formula	C ₁₂ H ₁₆ O ₃
Molecular Weight	208.25 g/mol
Physical State	Liquid (at 25°C)
Boiling Point	~144–146 °C (at 4 Torr)
Predicted LogP	~3.5 – 4.0 (Highly Lipophilic)

Solubility Thermodynamics (Hansen Parameters)

To scientifically select solvents, we apply Hansen Solubility Parameters (HSP). This compound dissolves best in solvents where the energy difference (

) between the solute and solvent is minimized.

- Dispersion Forces (

): High. The aromatic ring and alkyl chains require solvents with strong dispersion interactions (e.g., Toluene, DCM).

- Polarity (

): Moderate. The ester linkage introduces a dipole, making it compatible with moderately polar aprotic solvents (e.g., Ethyl Acetate).

- Hydrogen Bonding (

): Low. As an ester, it is a hydrogen bond acceptor but lacks donor capability, rendering it insoluble in water but soluble in alcohols (which act as donors).

Solubility Classification Table

Data derived from structural analogues (e.g., Methyl benzoate, Propyl 2-propoxybenzoate) and thermodynamic modeling.

Solvent Class	Representative Solvents	Solubility Status	Application Context
Chlorinated	Dichloromethane (DCM), Chloroform	Excellent	Primary extraction solvent; standard for NMR.
Esters	Ethyl Acetate, Isopropyl Acetate	Excellent	Preferred "green" solvent for extraction and chromatography.
Aromatic	Toluene, Xylene	Good/Excellent	High-temperature reaction medium; azeotropic drying.
Alcohols	Methanol, Ethanol, Isopropanol	Good	Soluble, but may transesterify under acidic/basic reflux.
Ketones	Acetone, MEK	Excellent	Common solvent for alkylation reactions (e.g., with).
Alkanes	Hexane, Heptane	Moderate	Miscible, but may phase separate at very low temperatures.
Aqueous	Water, Brine	Insoluble	The primary antisolvent for workup and washing.

Experimental Protocols for Solubility Determination

As a Senior Scientist, I recommend verifying solubility experimentally before scaling up. Do not rely solely on literature values for critical process steps.

Protocol A: Visual Solubility Screening (Rapid)

Purpose: Qualitative assessment for solvent selection.

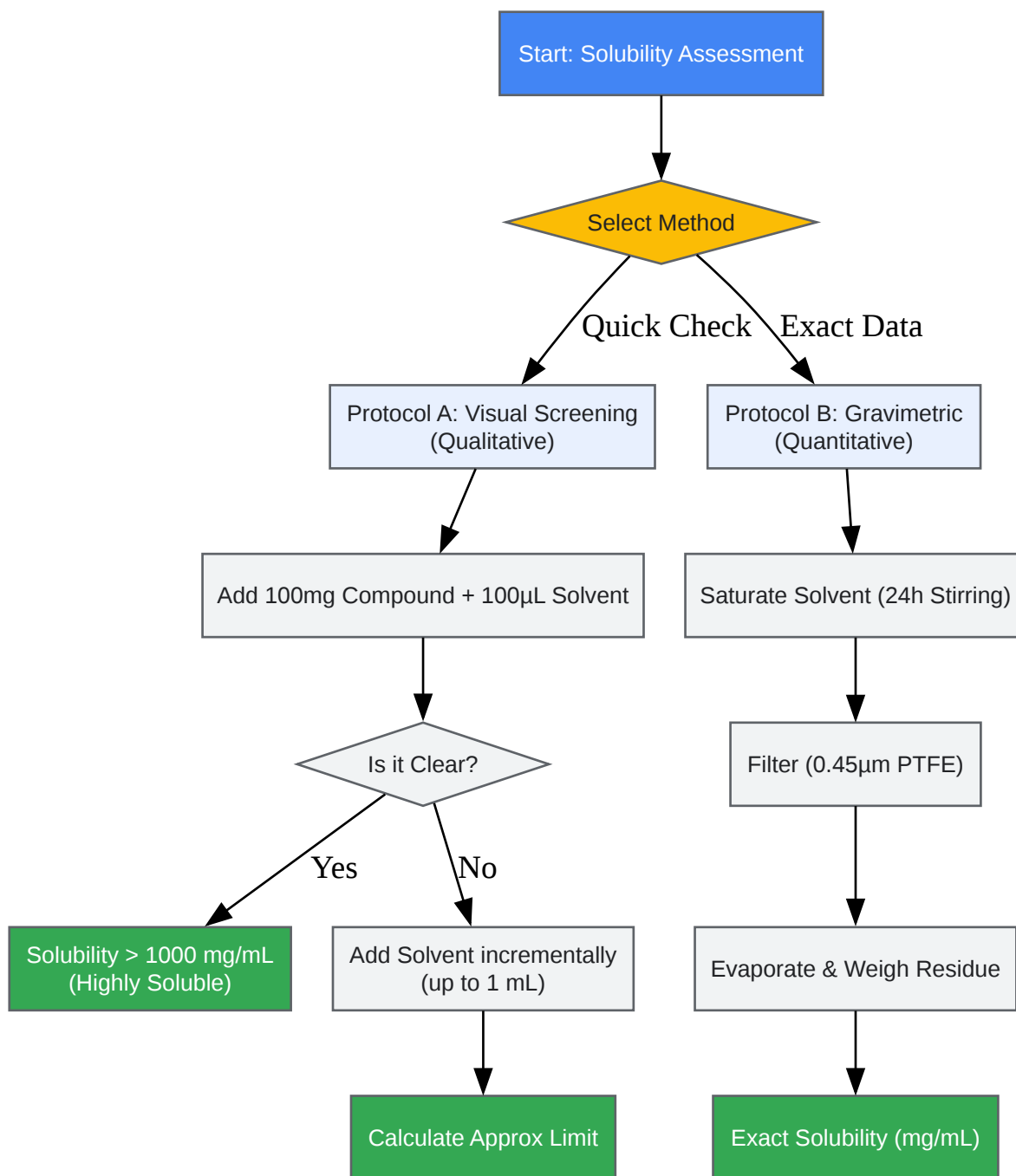
- Place 100 mg of **Methyl 5-methyl-2-propoxybenzoate** into a 4 mL glass vial.
- Add 100 μ L of the target solvent.
- Vortex for 30 seconds.
- Observation:
 - Clear Solution: Solubility > 1000 mg/mL (Highly Soluble).
 - Cloudy/Phase Separation: Add solvent in 100 μ L increments up to 1 mL.
- Calculate: Approximate solubility

Protocol B: Gravimetric Saturation Method (Precise)

Purpose: Quantitative data for crystallization or formulation.

- Add excess compound to 5 mL of solvent in a sealed flask.
- Agitate at the target temperature (e.g., 25°C) for 24 hours to ensure equilibrium.
- Filter the supernatant through a 0.45 μ m PTFE filter (pre-weighed syringe filter).
- Evaporate a known volume of filtrate (e.g., 1 mL) in a tared vessel under vacuum.
- Weigh the residue to determine concentration ().

Visualization: Solubility Determination Workflow



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Caption: Decision logic for selecting between rapid visual screening and precise gravimetric analysis.

Applications & Solvent Selection Strategy

A. Synthesis Reactions (Alkylation/Esterification)

When synthesizing this compound (e.g., propylation of methyl 5-methylsalicylate), the solvent must dissolve the starting material but allow for easy salt removal.

- Recommended: Acetone or Acetonitrile.
- Reasoning: These polar aprotic solvents dissolve the phenolic precursor and are compatible with bases like

. The product (**Methyl 5-methyl-2-propoxybenzoate**) remains soluble, while the inorganic byproducts (KI, KBr) precipitate out.

B. Extraction & Workup

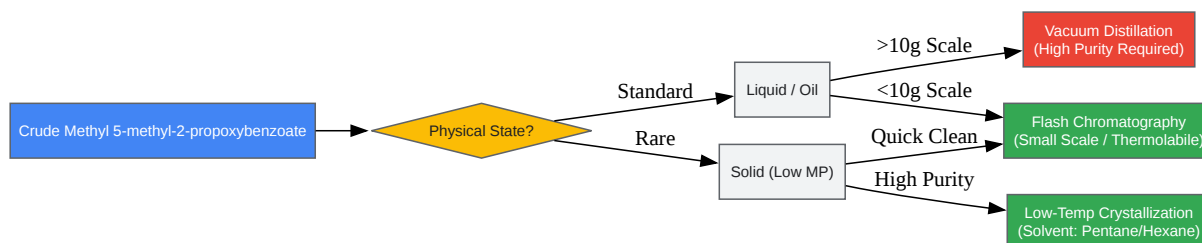
- Recommended: Ethyl Acetate (EtOAc) or Dichloromethane (DCM).
- Protocol: Partition the reaction mixture between Water and EtOAc. The lipophilic benzoate ester will partition >99% into the organic layer.
- Warning: Avoid using alcohols for extraction if the aqueous layer is acidic/basic, as this may cause transesterification (swapping the methyl ester for an ethyl ester).

C. Purification (Distillation vs. Chromatography)

Since the compound is a high-boiling liquid (~145°C @ 4 Torr), recrystallization is generally not applicable unless cooled to very low temperatures (<-20°C) in pentane.

- Primary Method: Vacuum Distillation.
- Secondary Method: Flash Chromatography (Silica Gel).
 - Eluent: Hexane:Ethyl Acetate (Gradient 95:5 to 80:20).

Visualization: Purification Decision Tree



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Caption: Workflow for selecting the optimal purification method based on scale and physical state.

Safety & Handling (MSDS Highlights)

- Hazards: Irritant (Skin/Eye).[1] Potential sensitizer.
- Storage: Store under inert atmosphere (Nitrogen/Argon) at room temperature. Esters can hydrolyze slowly if exposed to atmospheric moisture over long periods.
- Disposal: Dispose of as organic waste (halogen-free).

References

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